

# Isocorynoxine discovery and natural sources

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## Compound of Interest

Compound Name: *Isocorynoxine*

Cat. No.: *B1230319*

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An In-depth Technical Guide to **Isocorynoxine**: Discovery, Natural Sources, and Biological Mechanisms

## Abstract

**Isocorynoxine** is a tetracyclic oxindole alkaloid of significant interest in pharmacology and drug development. First isolated from plants of the *Uncaria* genus, it has demonstrated a wide spectrum of biological activities, including neuroprotective, cardiovascular, and anti-inflammatory effects. This document provides a comprehensive overview of the discovery of **isocorynoxine**, its primary natural sources, and a detailed examination of its mechanisms of action. It includes a summary of quantitative efficacy data, descriptions of key experimental protocols, and visualizations of associated signaling pathways and experimental workflows to support researchers and scientists in the field.

## Discovery and Natural Sources

**Isocorynoxine** is a naturally occurring alkaloid predominantly found in plant species of the *Uncaria* genus (Rubiaceae family), which are used extensively in traditional medicine systems, particularly in Asia and the Americas.<sup>[1][2]</sup>

- Primary Natural Sources:
  - *Uncaria rhynchophylla* (Gou Teng): The stems and hooks of this plant are a primary source of **isocorynoxine**.<sup>[1][3]</sup> It is a key component in traditional Chinese medicine for treating nervous or cerebrovascular disorders.<sup>[1]</sup>

- *Uncaria tomentosa* (Cat's Claw): This species, native to South and Central America, also contains **isocorynoxine** and is traditionally used for its anti-inflammatory and immunostimulant properties.[\[4\]](#)[\[5\]](#)
- *Uncaria sinensis*: This species is another documented source of **isocorynoxine**.[\[1\]](#)[\[6\]](#)
- *Mitragyna rotundifolia*: **Isocorynoxine** has also been reported in this species.[\[6\]](#)

The discovery and isolation of **isocorynoxine** are part of the broader phytochemical investigation into the *Uncaria* species, driven by their long-standing medicinal use. Its chemical structure is C<sub>22</sub>H<sub>26</sub>N<sub>2</sub>O<sub>4</sub>.[\[2\]](#)[\[7\]](#)

## Biological Activities and Mechanisms of Action

**Isocorynoxine** exhibits a range of pharmacological effects by modulating specific cellular signaling pathways. Its primary activities are centered on the nervous and cardiovascular systems.

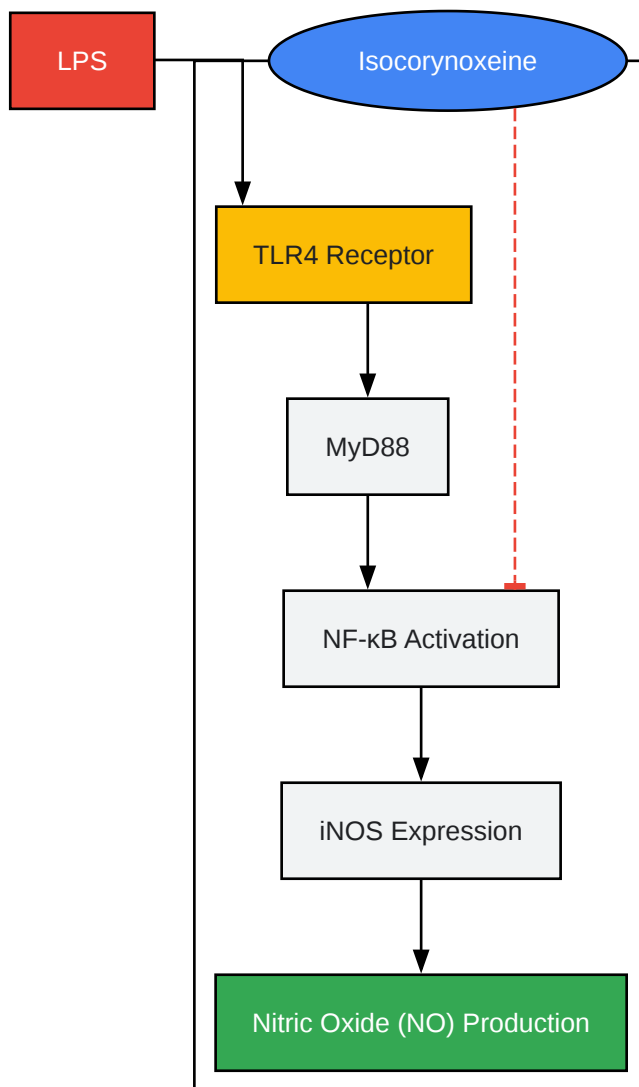
### Neuroprotection

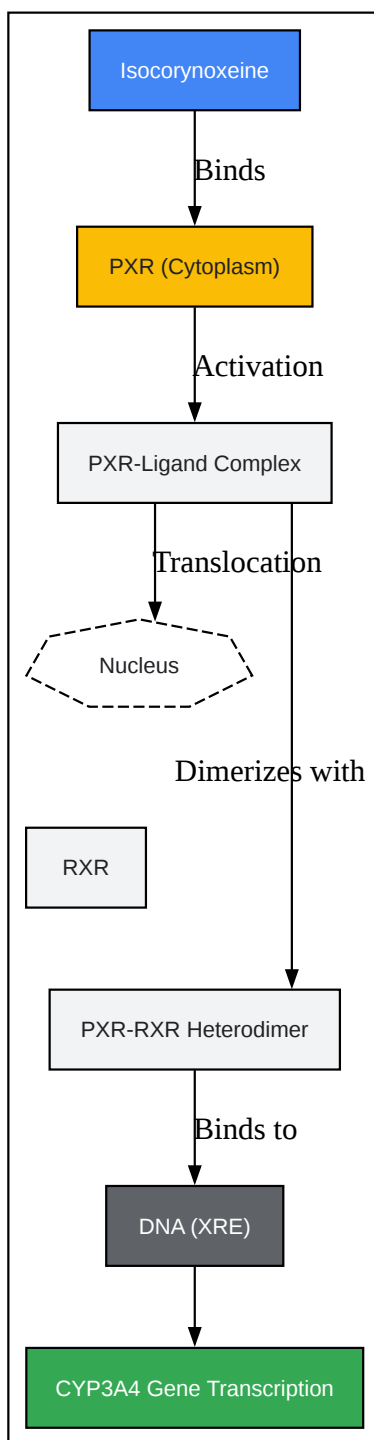
**Isocorynoxine** has shown significant neuroprotective properties.[\[2\]](#)[\[8\]](#) It protects against glutamate-induced cytotoxicity in HT22 mouse hippocampal cells, a common in vitro model for studying neuronal damage.[\[9\]](#)[\[10\]](#)[\[11\]](#) This effect is crucial for its potential in treating ischemia-induced neuronal damage.[\[3\]](#)[\[10\]](#)

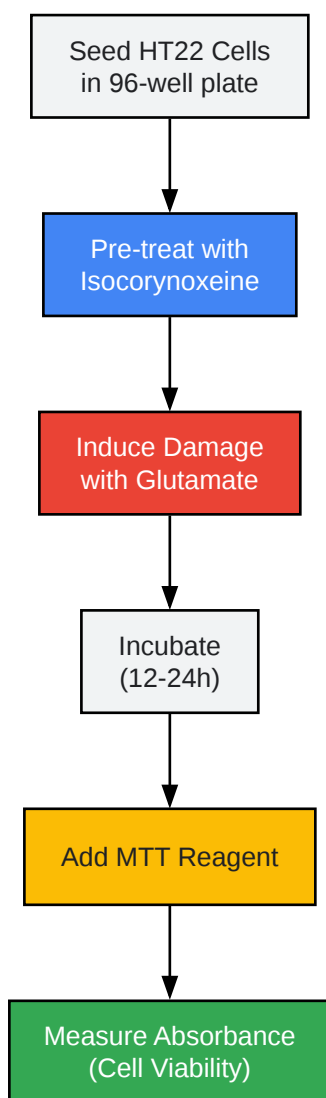
### Anti-inflammatory Effects

The compound demonstrates anti-inflammatory activity by inhibiting the production of nitric oxide (NO) induced by lipopolysaccharide (LPS) in microglia.[\[9\]](#) Overproduction of NO is a key factor in neuroinflammation and neuronal damage.

- **Signaling Pathway:** LPS activates Toll-like receptor 4 (TLR4) on microglia, triggering a downstream signaling cascade that involves the activation of transcription factors like NF-κB. [\[12\]](#) This leads to the upregulation of inducible nitric oxide synthase (iNOS), which produces NO. **Isocorynoxine** interferes with this pathway, reducing NO production.







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